

1-Ethoxycyclohexene: A Technical Guide to Safe Handling and Hazard Mitigation

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Compound of Interest

Compound Name: 1-Ethoxycyclohexene

Cat. No.: B074910

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety and handling precautions for **1-Ethoxycyclohexene** (CAS No. 1122-84-5). The information herein is intended to equip laboratory personnel with the necessary knowledge to handle this chemical responsibly, minimizing exposure risks and ensuring a safe working environment. This guide synthesizes available data on the compound's physicochemical properties, hazards, and recommended safety protocols.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **1-Ethoxycyclohexene** is presented in Table 1. This data is essential for understanding the compound's behavior under various laboratory conditions.


Property	Value	Reference
Molecular Formula	C ₈ H ₁₄ O	[1]
Molecular Weight	126.20 g/mol	[1]
Appearance	Light yellow liquid	[No specific citation found for color]
Boiling Point	70-72 °C @ 20 Torr	[No specific citation found]
Density	0.915 g/cm ³ @ 20 °C	[No specific citation found]
Flash Point	107 °C (224.6 °F)	[No specific citation found]
Vapor Pressure	No data available	

Hazard Identification and Classification

1-Ethoxycyclohexene is classified as a flammable liquid.[1][2] The primary hazard associated with this compound is its flammability.

GHS Classification

The Globally Harmonized System of Classification and Labelling of Chemicals (GHS) provides a standardized framework for hazard communication. The GHS classification for **1-Ethoxycyclohexene** is summarized in Table 2.

Hazard Class	Category	Hazard Statement	Pictogram	Signal Word
Flammable liquids	3	H226: Flammable liquid and vapor	 alt text	Warning

Source: Aggregated GHS information from notifications to the ECHA C&L Inventory.[1][2]

Precautionary Statements

The following precautionary statements are associated with the handling of **1-Ethoxycyclohexene**^{[1][2]}:

- P210: Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking.
- P233: Keep container tightly closed.
- P240: Ground and bond container and receiving equipment.
- P241: Use explosion-proof electrical/ventilating/lighting equipment.
- P242: Use non-sparking tools.
- P243: Take action to prevent static discharges.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P303+P361+P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.
- P370+P378: In case of fire: Use appropriate media to extinguish.
- P403+P235: Store in a well-ventilated place. Keep cool.
- P501: Dispose of contents/container in accordance with local/regional/national/international regulations.

Experimental Protocols for Safety Assessment

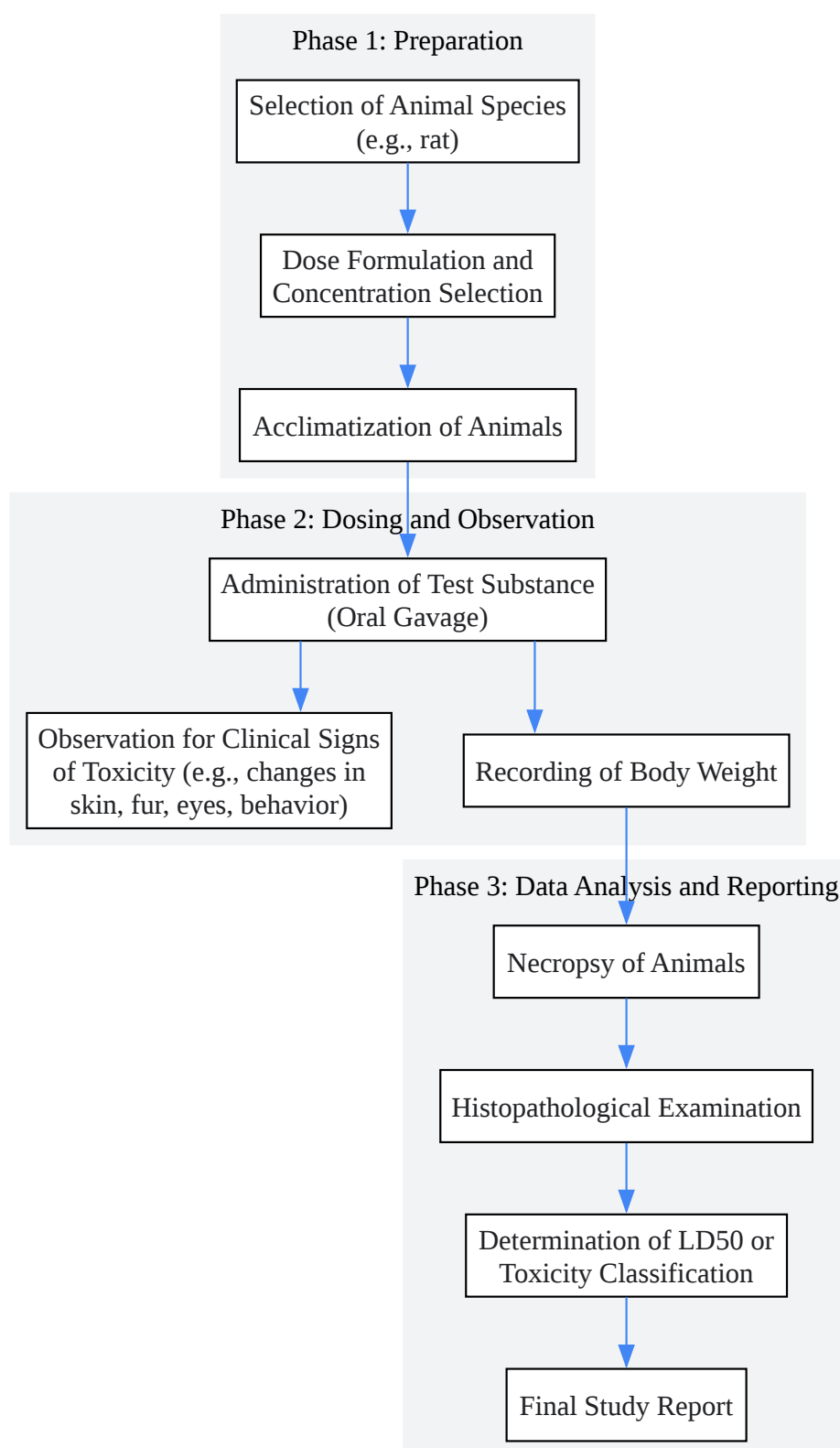
While specific experimental safety data for **1-Ethoxycyclohexene** is not readily available in the public domain, standardized test guidelines, such as those established by the Organisation for Economic Co-operation and Development (OECD), are employed to determine the toxicological and physicochemical hazards of chemical substances.^{[3][4][5]}

Acute Oral Toxicity Testing

The acute oral toxicity of a chemical is typically determined using one of the following OECD guidelines[2][6][7]:

- OECD Test Guideline 420: Acute Oral Toxicity - Fixed Dose Procedure: This method involves administering a single dose of the substance to animals. The dose is selected from a series of fixed dose levels. The primary goal is to identify a dose that produces clear signs of toxicity without causing mortality.[7]
- OECD Test Guideline 423: Acute Oral Toxicity - Acute Toxic Class Method: This is a stepwise procedure where a small group of animals is dosed at a defined level. Depending on the outcome, further groups may be dosed at higher or lower levels to classify the substance's toxicity.[6]
- OECD Test Guideline 425: Acute Oral Toxicity - Up-and-Down Procedure: This method is a sequential test where the dose for each subsequent animal is adjusted up or down based on the outcome for the previous animal. This approach helps to accurately estimate the LD50 value.

A general workflow for conducting an acute oral toxicity study is depicted below.



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Caption: Generalized workflow for an acute oral toxicity study.

Flammability Testing (Flash Point Determination)

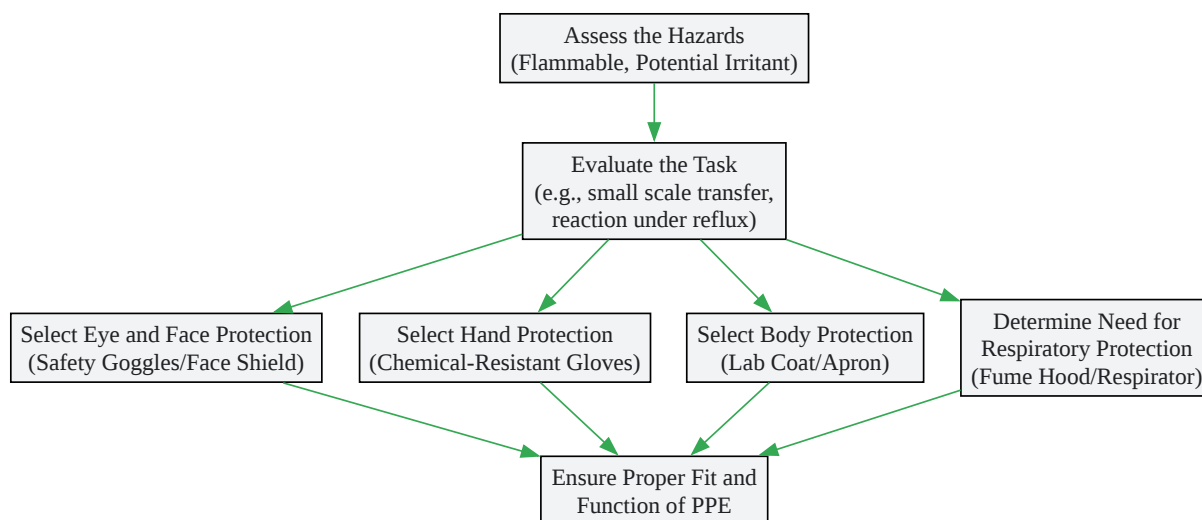
The flash point of a flammable liquid is determined experimentally using standardized methods. A common apparatus for this is the Pensky-Martens closed-cup tester.^[8] The general procedure involves heating the liquid in a closed cup and introducing an ignition source at regular temperature intervals until a flash is observed.

Safe Handling and Storage Personal Protective Equipment (PPE)

When handling **1-Ethoxycyclohexene**, appropriate personal protective equipment is mandatory to prevent skin and eye contact, and inhalation of vapors.

PPE	Specification
Eye Protection	Chemical safety goggles or a face shield.
Hand Protection	Chemical-resistant gloves (e.g., nitrile, neoprene).
Skin and Body Protection	Lab coat, long pants, and closed-toe shoes. For larger quantities or potential for splashing, a chemical-resistant apron or coveralls should be worn.
Respiratory Protection	Use in a well-ventilated area, preferably in a chemical fume hood. If ventilation is inadequate, a respirator with an appropriate organic vapor cartridge may be necessary.

A logical workflow for selecting appropriate PPE is illustrated below.



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Caption: Decision workflow for selecting Personal Protective Equipment.

Storage Requirements

- Store in a cool, dry, and well-ventilated area away from heat, sparks, and open flames.
- Keep containers tightly closed to prevent the escape of vapors.
- Store away from incompatible materials, such as strong oxidizing agents.

Incompatible Materials

- Strong oxidizing agents: Can react vigorously with **1-Ethoxycyclohexene**, potentially leading to a fire or explosion.

Emergency Procedures

First-Aid Measures

Exposure Route	First-Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, administer oxygen. Seek medical attention if symptoms persist.
Skin Contact	Immediately flush the skin with plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation develops.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific Hazards: The vapor is heavier than air and may travel to a source of ignition and flash back. Containers may explode when heated.
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.

Accidental Release Measures

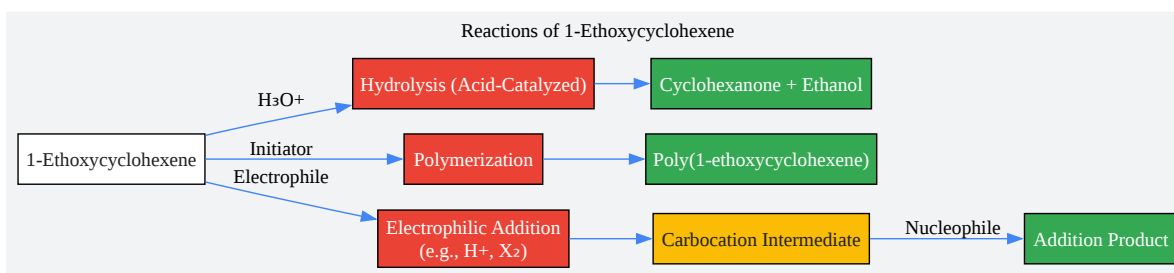
- Eliminate all ignition sources.
- Ventilate the area.
- Wear appropriate personal protective equipment.
- Contain the spill using an inert absorbent material (e.g., sand, vermiculite).

- Collect the absorbed material into a suitable container for disposal.
- Clean the spill area with soap and water.

Reactivity and Stability

1-Ethoxycyclohexene is a vinyl ether. The double bond is electron-rich, making it susceptible to electrophilic addition reactions. It can also undergo polymerization. As a vinyl ether, it may be sensitive to acidic conditions, which can catalyze hydrolysis.

The general reactivity of a vinyl ether is depicted in the following signaling pathway diagram.



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Caption: Reactivity pathways of **1-Ethoxycyclohexene**.

Disposal Considerations

Dispose of **1-Ethoxycyclohexene** and its containers in accordance with all applicable local, state, and federal regulations. This material may be a hazardous waste due to its flammability.

This technical guide is intended to provide a summary of the available safety and handling information for **1-Ethoxycyclohexene**. It is not exhaustive and should be used in conjunction with a comprehensive risk assessment for any specific laboratory procedure. Always consult the most current Safety Data Sheet (SDS) provided by the supplier before use.

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